

Trimesitylborane: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Trimesitylborane

CAS No.: 7297-95-2

Cat. No.: B1594746

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimesitylborane, also known as tris(2,4,6-trimethylphenyl)borane, is a sterically hindered triarylborane that has garnered significant interest in organic synthesis and materials science. [1] Its unique electronic and structural properties, stemming from the three bulky mesityl groups attached to a central boron atom, impart remarkable stability compared to other organoboranes. [2] This technical guide provides an in-depth overview of the stability of **trimesitylborane**, recommended storage conditions, and detailed protocols for its handling and stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **trimesitylborane** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₂₇ H ₃₃ B	[1][3]
Molecular Weight	368.36 g/mol	[1][3]
Appearance	White to off-white or pale yellow powder/solid	[1][4]
Melting Point	193-195 °C	[1]
Solubility	Soluble in organic solvents such as ethanol and dichloromethane; Insoluble in water.	[4]

Stability Profile

Trimesitylborane is recognized as a stable organoboron compound, a characteristic attributed to the significant steric protection of the electron-deficient boron center by the three mesityl groups.[1][2] This steric hindrance makes it less susceptible to decomposition compared to less hindered triarylboranes like triphenylborane.[2] However, it is still sensitive to certain environmental factors.

Thermal Stability

While specific thermogravimetric analysis (TGA) data is not readily available in the public domain, the high melting point of 193-195 °C suggests good thermal stability.[1] Generally, trialkylboranes are thermally stable at room temperature but can undergo isomerization at temperatures above 100°C.[5] Given its robust structure, **trimesitylborane** is expected to have a higher decomposition temperature.

Sensitivity to Air and Moisture

Like most organoboranes, **trimesitylborane** is sensitive to air and moisture. The empty p-orbital on the boron atom makes it a Lewis acid and susceptible to attack by nucleophiles, including oxygen and water.

- **Oxidation:** Exposure to oxygen can lead to the oxidation of the boron-carbon bonds. The oxidation of trialkylboranes is known to proceed through a radical mechanism, and it is plausible that a similar pathway exists for **trimesitylborane**, leading to the formation of borinate and boronate esters, and ultimately boric acid and mesitylenol upon full oxidation.
- **Hydrolysis:** Reaction with water leads to the cleavage of the boron-carbon bonds to form boric acid and mesitylene. The kinetics of hydrolysis for amine boranes have been studied and show a dependence on pH.^[6] While specific kinetic data for **trimesitylborane** is unavailable, it is expected to be significantly more stable towards hydrolysis than less hindered boranes due to steric hindrance.

Recommended Storage and Handling

Proper storage and handling are crucial to maintain the integrity and reactivity of **trimesitylborane**.

Storage Conditions

The recommended storage conditions for **trimesitylborane** are summarized in Table 2.

Parameter	Recommendation	Reference(s)
Temperature	2-8 °C	^[1]
Atmosphere	Under an inert atmosphere (e.g., nitrogen or argon)	^[4]
Light	Protect from light	N/A
Moisture	Store in a dry place, away from water	^[4]
Container	Tightly sealed, suitable for air-sensitive reagents (e.g., Sure/Seal™ bottles)	N/A

Handling Precautions

Trimesitylborane should be handled by trained personnel in a well-ventilated area, preferably in a fume hood or glovebox.[4] Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.[4] Avoid inhalation of dust and contact with skin and eyes.[4]

Experimental Protocols

The following are generalized protocols for the synthesis and stability testing of **trimesitylborane**, based on procedures for air-sensitive compounds.

Synthesis of Trimesitylborane

This protocol is adapted from established methods for the synthesis of triarylboranes.[2]

Materials:

- 2-Bromomesitylene
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$)
- Anhydrous toluene
- Standard Schlenk line apparatus
- Dry glassware

Procedure:

- Grignard Reagent Formation: In a flame-dried Schlenk flask under an inert atmosphere, react magnesium turnings with 2-bromomesitylene in anhydrous diethyl ether or THF to form mesitylmagnesium bromide.
- Reaction with $\text{BF}_3 \cdot \text{OEt}_2$: To the freshly prepared Grignard reagent at 0 °C, slowly add a solution of boron trifluoride etherate in anhydrous toluene.

- **Reflux:** After the addition is complete, heat the reaction mixture to reflux for several hours to ensure complete reaction. The steric hindrance of the mesityl groups may require forcing conditions to drive the reaction to completion.^[2]
- **Work-up:** After cooling to room temperature, the reaction is quenched with a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- **Purification:** The combined organic layers are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent like ethanol.

Protocol for Stability Testing

This protocol outlines a general procedure for assessing the stability of **trimesitylborane** under various conditions, following ICH guidelines for stability testing.^{[7][8][9][10]}

Objective: To evaluate the stability of **trimesitylborane** under defined storage conditions over a specified period.

Materials and Equipment:

- **Trimesitylborane** (multiple batches if available)
- Climate-controlled stability chambers
- Inert atmosphere glovebox or Schlenk line
- Analytical balance
- HPLC or GC with a suitable column and detector
- NMR spectrometer
- Appropriate vials and closures for air-sensitive solids

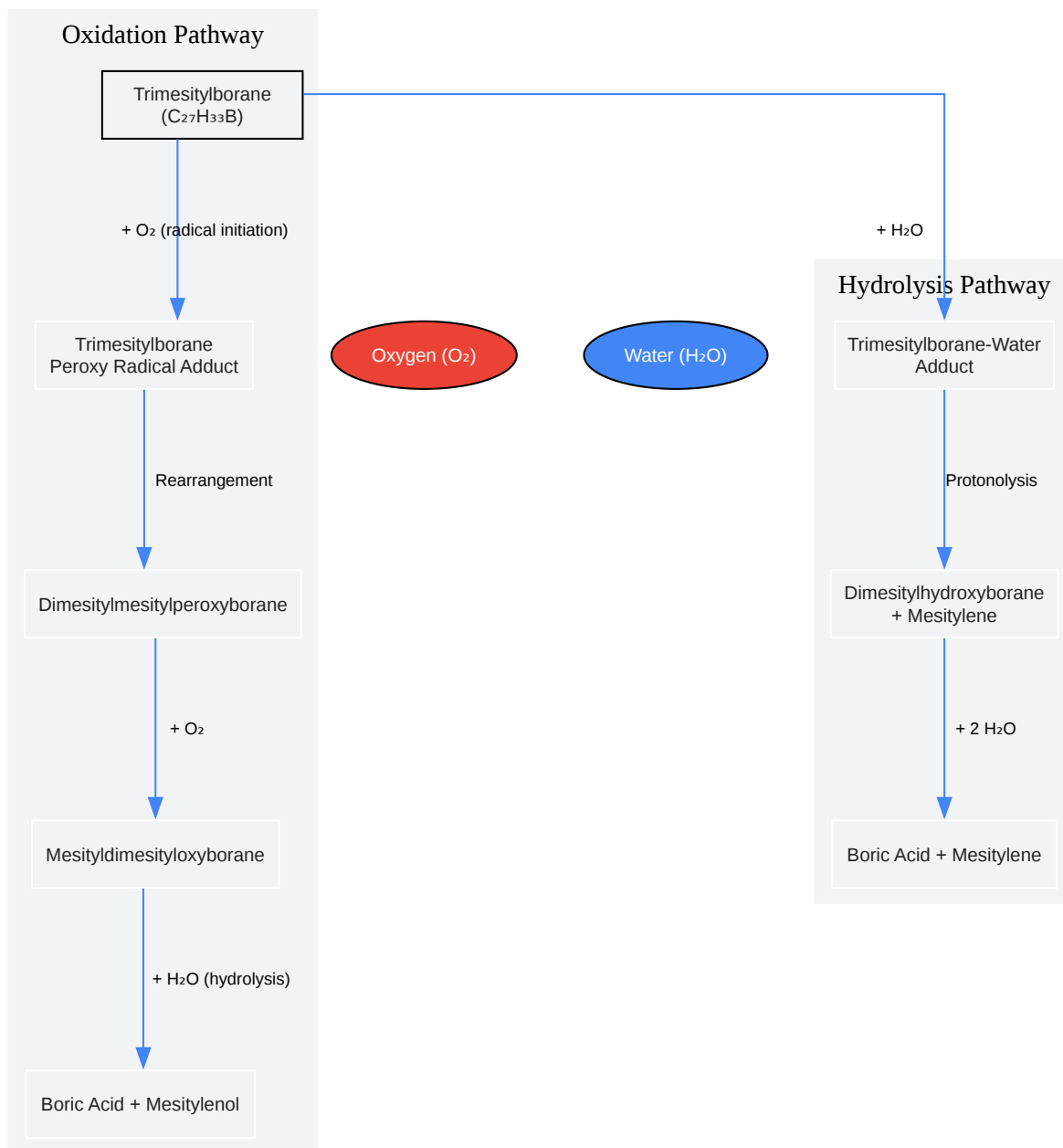
Procedure:

- **Sample Preparation:** Under an inert atmosphere, accurately weigh samples of **trimesitylborane** into pre-cleaned and dried vials.
- **Storage Conditions:** Place the vials in stability chambers set to the desired conditions. Recommended long-term storage is 2-8 °C. Accelerated stability testing can be performed at higher temperatures (e.g., 25 °C/60% RH, 40 °C/75% RH) for a shorter duration.
- **Testing Intervals:** For long-term studies, test the samples at initial (time zero), 3, 6, 9, 12, 18, 24, and 36 months. For accelerated studies, testing at 0, 3, and 6 months is recommended. [\[9\]](#)
- **Analytical Methods:** At each time point, analyze the samples for:
 - **Appearance:** Visual inspection for any changes in color or physical state.
 - **Purity and Degradation Products:** Use a validated stability-indicating HPLC or GC method to determine the purity of **trimesitylborane** and quantify any degradation products.
 - **Identity:** Confirm the identity of the compound using a suitable spectroscopic method like NMR.
- **Data Analysis:** Compare the results at each time point to the initial data to identify any significant changes and establish a stability profile.

Visualizations

Plausible Decomposition Pathways

The following diagrams illustrate the plausible decomposition pathways of **trimesitylborane** upon exposure to oxygen and water, based on the known reactivity of organoboranes.

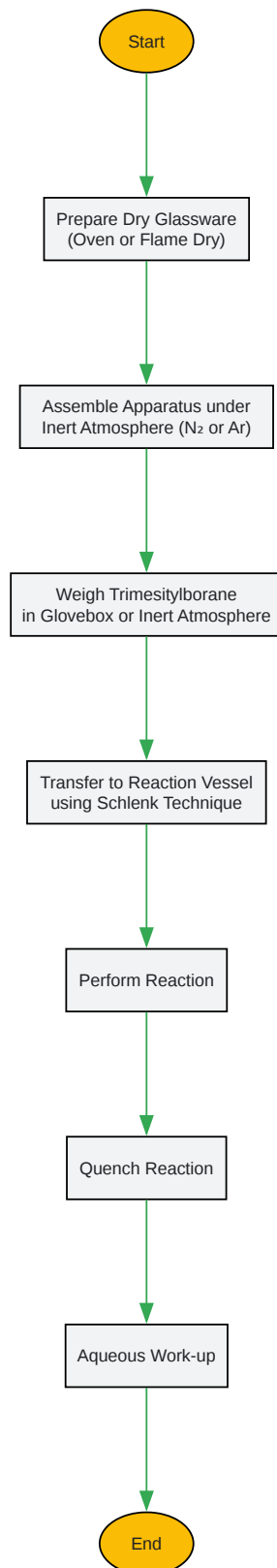


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Caption: Plausible decomposition pathways of **trimesitylborane**.

Experimental Workflow for Handling

The following diagram outlines a typical workflow for handling air-sensitive **trimesitylborane**.



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Caption: Workflow for handling **trimesitylborane**.

Conclusion

Trimesitylborane is a remarkably stable organoboron compound, primarily due to the steric shielding provided by its three mesityl groups. Despite its stability, it is susceptible to degradation by atmospheric oxygen and moisture. Therefore, stringent adherence to proper storage and handling protocols under inert conditions is paramount to preserving its quality and reactivity. The experimental procedures outlined in this guide provide a framework for the safe and effective use of **trimesitylborane** in a research and development setting. Further quantitative studies on its thermal decomposition and degradation kinetics would be beneficial for a more complete understanding of its stability profile.

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